

# Exploring the Chemical Space Around 2-Bromo-3-methylbenzonitrile: A Technical Guide

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## Compound of Interest

Compound Name: 2-Bromo-3-methylbenzonitrile

Cat. No.: B1283678

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## Introduction

**2-Bromo-3-methylbenzonitrile** is a versatile aromatic building block with significant potential in medicinal chemistry and materials science. Its trifunctional nature, featuring a nitrile group, a bromine atom, and a methyl group on a benzene ring, offers multiple reaction sites for chemical modification. This guide provides a comprehensive overview of the synthesis, reactivity, and potential applications of **2-Bromo-3-methylbenzonitrile**, with a focus on its utility in the development of novel therapeutic agents.

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Bromo-3-methylbenzonitrile** is presented in Table 1.

Property	Value	Reference
CAS Number	263159-64-4	[1]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrN	[1]
Molecular Weight	196.04 g/mol	[1]
Appearance	White to off-white powder	[2]
Melting Point	67-71 °C	[2]
Boiling Point	Not available	
Solubility	Soluble in organic solvents such as DMSO and methanol.	
SMILES	CC1=C(C=CC=C1C#N)Br	

## Synthesis of 2-Bromo-3-methylbenzonitrile

The most probable synthetic route to **2-Bromo-3-methylbenzonitrile** is via a Sandmeyer reaction starting from 2-amino-3-methylbenzonitrile. This well-established method for converting aromatic amines to aryl halides proceeds through a diazonium salt intermediate.[3][4][5]

## Experimental Protocol: Sandmeyer Reaction

Materials:

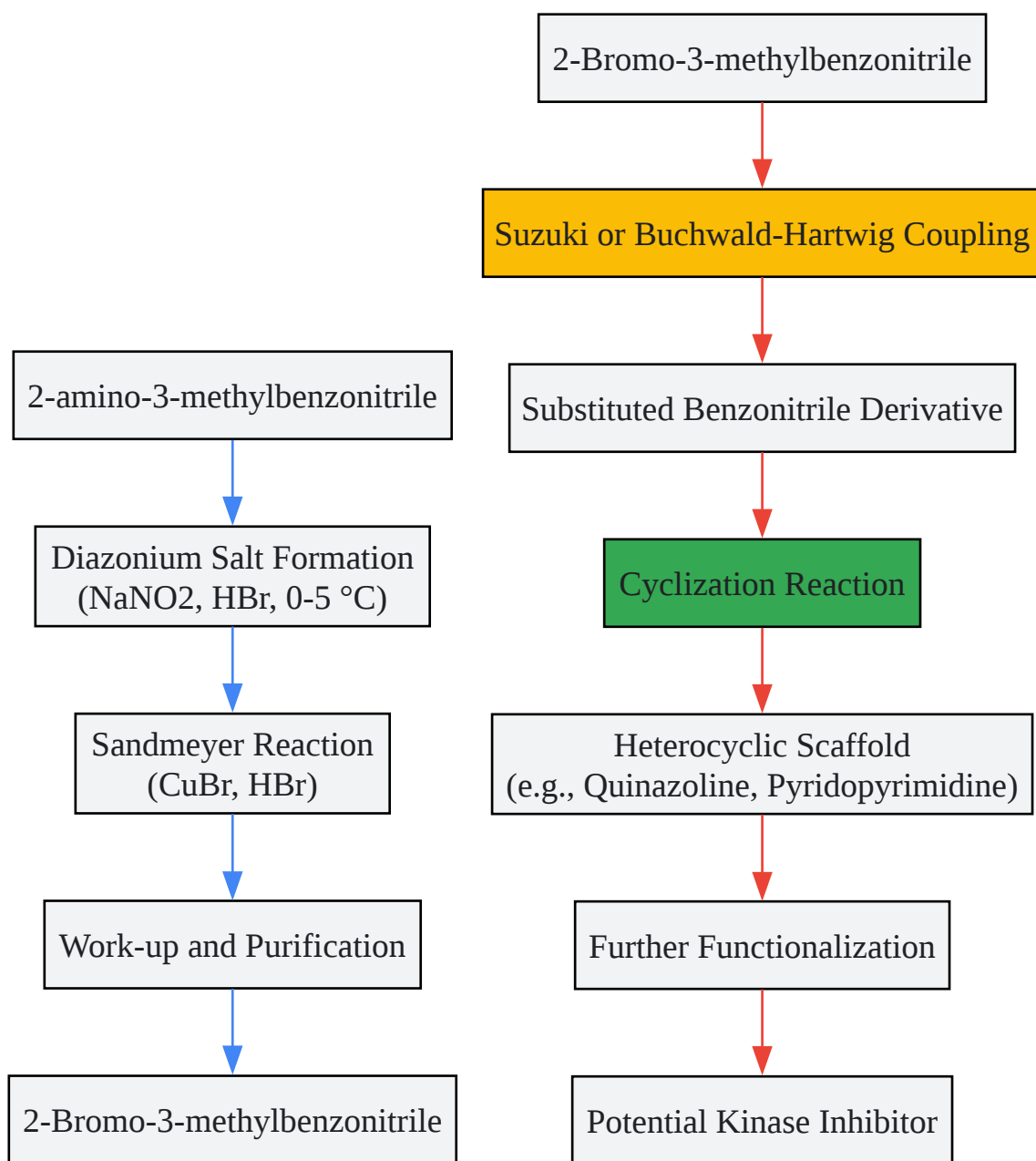
- 2-amino-3-methylbenzonitrile
- Sodium nitrite (NaNO<sub>2</sub>)
- Hydrobromic acid (HBr, 48%)
- Copper(I) bromide (CuBr)
- Ice
- Diethyl ether

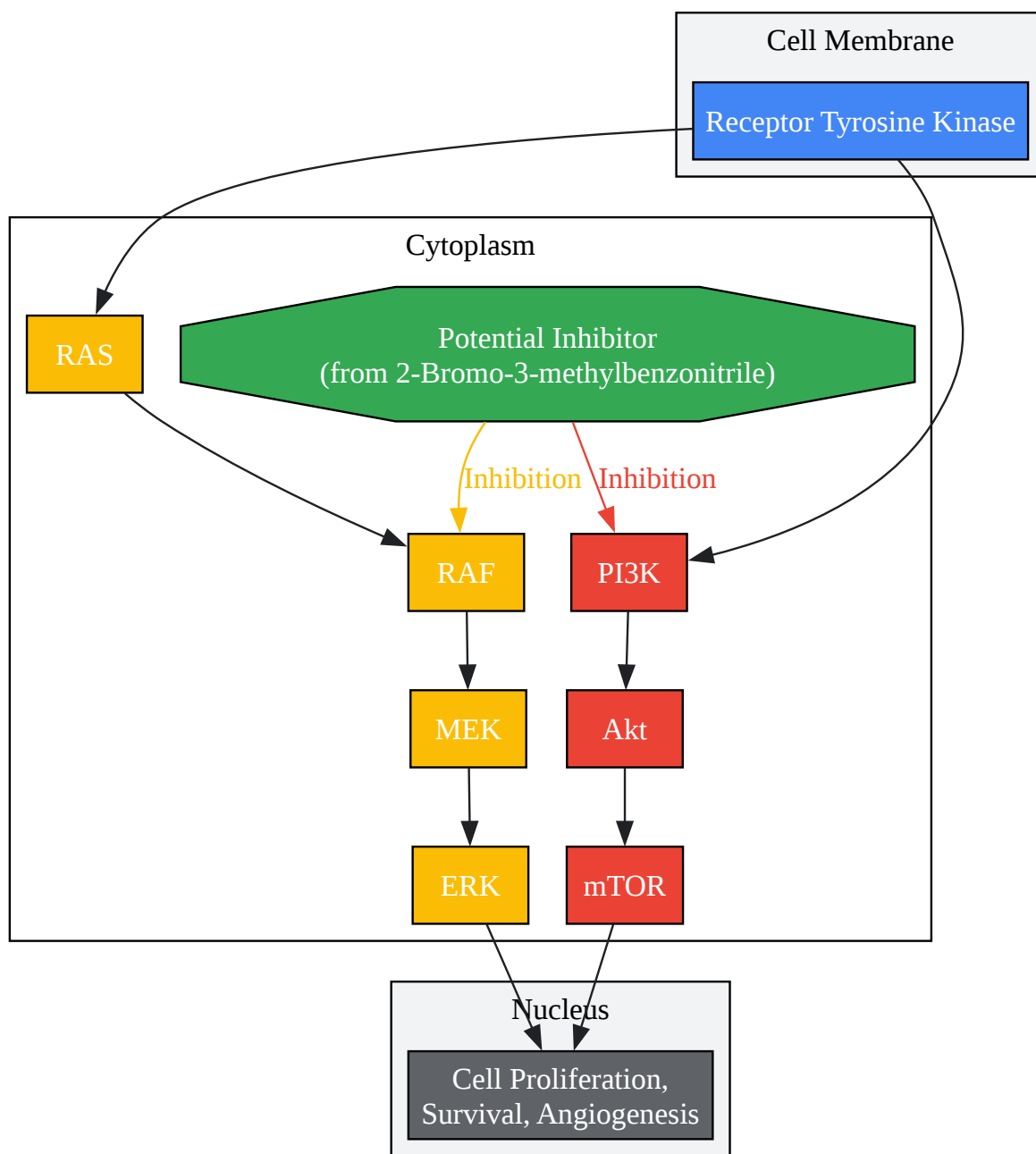
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

- **Diazotization:** A solution of 2-amino-3-methylbenzonitrile in aqueous hydrobromic acid is cooled to 0-5 °C in an ice bath. A solution of sodium nitrite in water is added dropwise while maintaining the temperature below 5 °C. The reaction mixture is stirred for an additional 30 minutes at this temperature to ensure complete formation of the diazonium salt.
- **Sandmeyer Reaction:** In a separate flask, a solution of copper(I) bromide in hydrobromic acid is prepared and cooled to 0 °C. The cold diazonium salt solution is then added slowly to the CuBr solution with vigorous stirring. The reaction is allowed to warm to room temperature and then heated to 50-60 °C for 1-2 hours, or until the evolution of nitrogen gas ceases.
- **Work-up and Purification:** The reaction mixture is cooled to room temperature and extracted with diethyl ether. The combined organic layers are washed with saturated sodium bicarbonate solution, water, and brine. The organic layer is then dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization to afford **2-Bromo-3-methylbenzonitrile**.

Logical Workflow for Synthesis:





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